

# Sourcing Tebufenozide-d9: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Tebufenozide-d9

Cat. No.: B12391516

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This guide provides an in-depth overview for researchers, scientists, and drug development professionals on sourcing the deuterated analytical standard, **Tebufenozide-d9**. Tebufenozide is a nonsteroidal ecdysone agonist insecticide that has found applications in toxicological and metabolic studies. The deuterated form, **Tebufenozide-d9**, is a critical internal standard for quantitative analysis using mass spectrometry, ensuring accuracy and precision in experimental results.

## Supplier and Product Comparison

Several reputable suppliers offer **Tebufenozide-d9** as a certified reference material or analytical standard. The following table summarizes key quantitative data from various suppliers to facilitate an informed purchasing decision. Pricing information often requires logging into the supplier's website.

Supplier	Product Name	CAS Number	Available Quantities	Purity/Grade
LGC Standards	Tebufenozide-d9	2469006-89-9	Exact Weight options available	Reference Standard[1][2]
C/D/N Isotopes	Tebufenozide-d9 (3,5-dimethylbenzoyl-d9)	Not specified	0.01 g, 0.05 g	Not specified[3]
MedchemExpress	Tebufenozide-d9	Not specified	Custom quote required	Analytical Standard[4][5]
Sigma-Aldrich (TraceCERT®)	Tebufenozide	112410-23-8	50 MG	Certified Reference Material[6]
Sigma-Aldrich (PESTANAL®)	Tebufenozide	112410-23-8	Not specified	Analytical Standard[7]
HPC Standards	Tebufenozide	112410-23-8	50MG, 100MG	ISO 17034 Certified Reference Material[8]

Note: While some suppliers are listed with the non-deuterated CAS number (112410-23-8), they are included as they are prominent suppliers of analytical standards and may offer the deuterated version upon inquiry.

## Experimental Protocols

Tebufenozide and its deuterated internal standard are frequently utilized in analytical chemistry, particularly for residue analysis in environmental and agricultural samples. A common method is Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS).

Protocol: Quantification of Tebufenozide in Fruit Samples using UPLC-MS/MS with **Tebufenozide-d9** as an Internal Standard

## 1. Sample Preparation (QuEChERS Method)

- Homogenize 10 g of a fruit sample with 10 mL of acetonitrile.
- Add the QuEChERS salt packet (e.g., 4 g  $\text{MgSO}_4$ , 1 g  $\text{NaCl}$ , 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate) and shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Take a 1 mL aliquot of the supernatant (acetonitrile layer) and add it to a dispersive SPE (d-SPE) tube containing 150 mg  $\text{MgSO}_4$ , 50 mg PSA (primary secondary amine), and 50 mg C18.
- Vortex for 30 seconds and then centrifuge at 10000 rpm for 5 minutes.
- Filter the supernatant through a 0.22  $\mu\text{m}$  filter.
- Add a known concentration of **Tebufenozide-d9** internal standard to the final extract before injection.

## 2. UPLC-MS/MS Analysis

- UPLC System: A standard UPLC system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8  $\mu\text{m}$ ).
- Mobile Phase:
  - A: Water with 0.1% formic acid
  - B: Acetonitrile with 0.1% formic acid
- Gradient: A suitable gradient to separate the analyte from matrix interferences (e.g., start at 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, and then return to initial conditions).
- Flow Rate: 0.3 mL/min.

- Injection Volume: 5  $\mu$ L.
- MS/MS System: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions: Monitor for specific precursor-to-product ion transitions for both Tebufenozide and **Tebufenozide-d9**. These would need to be optimized in the specific instrument.

### 3. Data Analysis

- Quantify the concentration of Tebufenozide in the sample by creating a calibration curve of the peak area ratio of the analyte to the internal standard versus the concentration of the analyte.

## Visualizations

### Workflow for Procurement and Use of an Analytical Standard

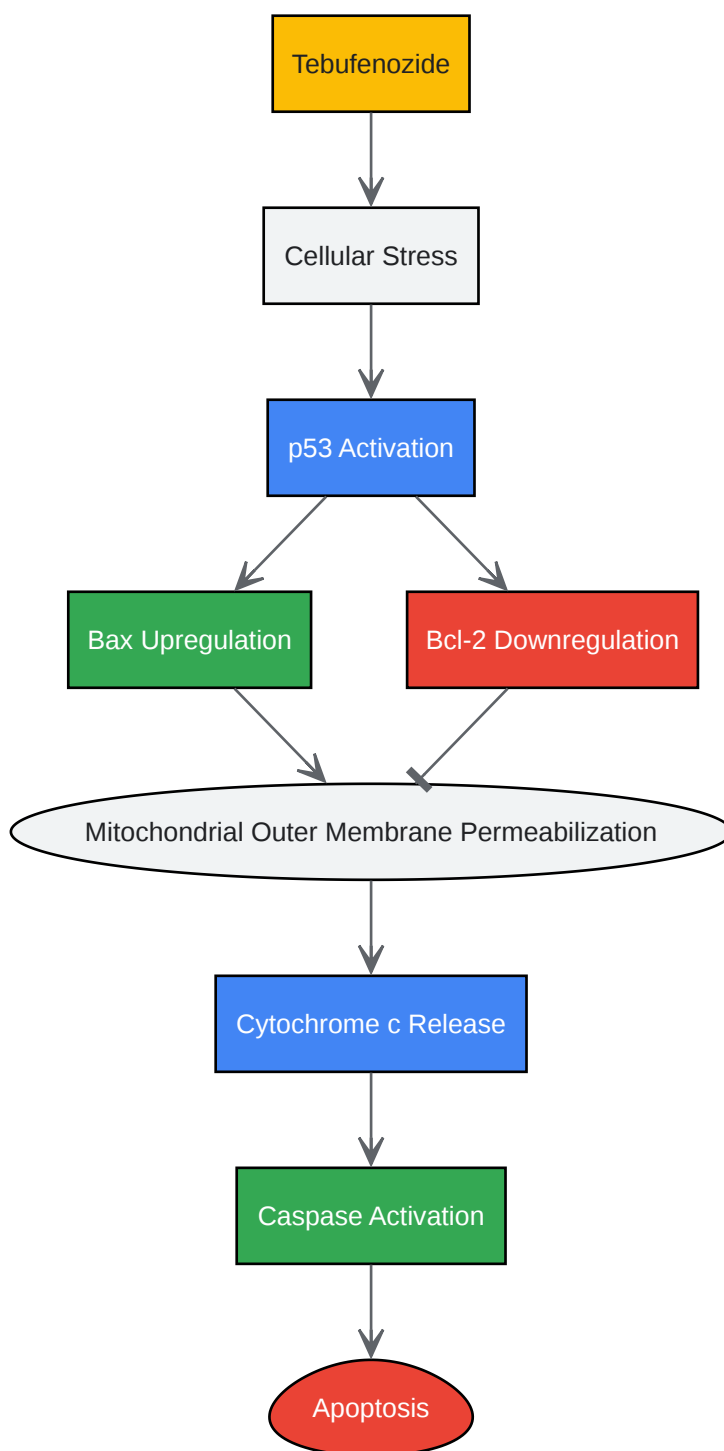


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Procurement and laboratory workflow for an analytical standard.

### Simplified p53-Dependent Apoptosis Pathway

Research has indicated that Tebufenozide can induce apoptosis in certain cell lines, such as HeLa cells, through a p53-dependent pathway.[4] The following diagram illustrates a simplified version of this signaling cascade.



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Simplified p53-dependent apoptosis signaling pathway.

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## References

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